

Solubility of Basic Red 51 in water and polar solvents

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Compound of Interest				
Compound Name:	Basic Red 51			
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Solubility Profile of Basic Red 51: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of the cationic dye **Basic Red 51** (CAS No. 12270-25-6) in water and other polar solvents. This document is intended to be a valuable resource for researchers, scientists, and professionals in drug development and other fields where the precise solubility of this compound is critical.

Introduction to Basic Red 51

Basic Red 51 is a synthetic cationic dye belonging to the azo class.[1] It is widely used in the textile industry for dyeing acrylic fibers and in cosmetic formulations, particularly in semi-permanent hair dyes.[2] The molecule's cationic nature, conferred by the imidazolium ring, is key to its affinity for negatively charged substrates.[1] Accurate knowledge of its solubility is crucial for formulation development, environmental fate assessment, and toxicological studies.

Quantitative Solubility Data

The available quantitative data on the solubility of **Basic Red 51** is limited and presents some inconsistencies regarding its molecular formula. One source reports the aqueous solubility of a compound identified as **Basic Red 51** (CAS 12270-25-6) to be ≥50 g/L at 20°C. However, the same source lists the molecular formula as C₂₁H₂₃ClN₃O₃.[3] The more widely accepted



molecular formula for **Basic Red 51** with the same CAS number is C₁₃H₁₈ClN₅.[1][2][4][5][6][7] [8][9][10] This discrepancy should be taken into consideration when utilizing the provided solubility value.

Qualitative descriptions consistently indicate that **Basic Red 51** is soluble in water and other polar solvents like methanol and ethanol.[11][12] However, without standardized testing, the precise quantitative solubility in these solvents remains largely undocumented in publicly available literature. A report from the Scientific Committee on Consumer Safety (SCCS) noted that the solubility of **Basic Red 51** had not been determined by the standardized EC method A.6.

Table 1: Quantitative Solubility of Basic Red 51

Solvent	Temperature (°C)	Solubility	Molecular Formula Cited
Water	20	≥50 g/L	C21H23ClN3O3[3]

Experimental Protocols for Solubility Determination

Given the scarcity of validated solubility data for **Basic Red 51**, this section outlines a detailed experimental protocol for its determination, based on the OECD Guideline 105 ("Water Solubility") and the application of UV-Vis spectrophotometry. This methodology is suitable for colored substances like **Basic Red 51**.

Principle

The solubility of **Basic Red 51** can be determined using the flask method, as described in OECD Guideline 105.[13][14] This method involves creating a saturated solution of the dye in the solvent of interest at a constant temperature. The concentration of the dissolved dye in a filtered aliquot of the saturated solution is then determined using a suitable analytical technique, such as UV-Vis spectrophotometry.

Materials and Equipment

• Basic Red 51 (analytical standard)

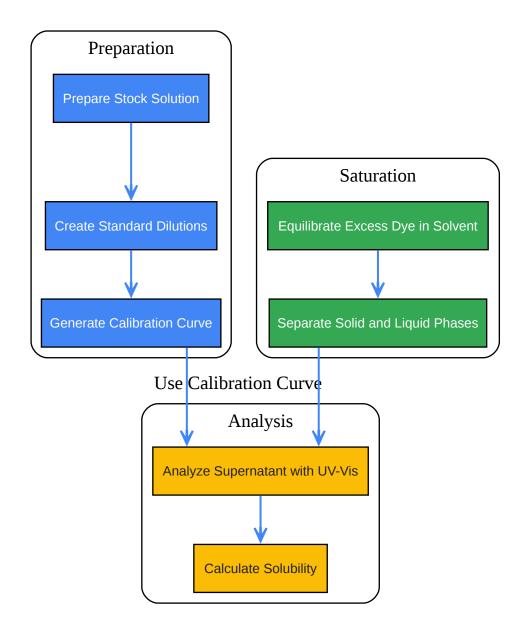


- Solvents: Deionized water, Ethanol (analytical grade), Methanol (analytical grade)
- Volumetric flasks
- Pipettes
- · Thermostatic shaker or water bath
- Centrifuge
- Syringe filters (0.45 μm)
- UV-Vis spectrophotometer
- Cuvettes

Experimental Workflow

The following diagram illustrates the general workflow for the experimental determination of **Basic Red 51** solubility.





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Figure 1: Experimental workflow for solubility determination.

Detailed Procedure

Step 1: Preparation of Standard Solutions and Calibration Curve

Stock Solution Preparation: Accurately weigh a known mass of Basic Red 51 and dissolve it
in a known volume of the chosen solvent (water, ethanol, or methanol) in a volumetric flask
to prepare a stock solution of a specific concentration.



- Serial Dilutions: Perform a series of dilutions from the stock solution to create a set of standard solutions with at least five different, known concentrations.
- · Spectrophotometric Analysis:
 - Set the UV-Vis spectrophotometer to scan a wavelength range (e.g., 400-700 nm) to determine the wavelength of maximum absorbance (λmax) for Basic Red 51 in the specific solvent.
 - Measure the absorbance of each standard solution at the determined λmax.
- Calibration Curve: Plot a graph of absorbance versus concentration for the standard solutions. Perform a linear regression to obtain the equation of the line (Beer-Lambert Law), which will be used to determine the concentration of the unknown samples.[15]

Step 2: Preparation of Saturated Solution (Flask Method)

- Add an excess amount of Basic Red 51 to a flask containing a known volume of the solvent.
- Seal the flask and place it in a thermostatic shaker or water bath set to a constant temperature (e.g., 20°C).
- Agitate the mixture for a sufficient period (e.g., 24-48 hours) to ensure that equilibrium is reached. The presence of undissolved solid material at the end of this period confirms that the solution is saturated.

Step 3: Sample Analysis

- After the equilibration period, allow the solution to stand undisturbed for a short period to allow the excess solid to settle.
- Carefully withdraw an aliquot of the supernatant.
- To remove any suspended particles, either centrifuge the aliquot or filter it through a 0.45 μm syringe filter.
- Dilute the clear, saturated solution with the same solvent to a concentration that falls within the linear range of the calibration curve.



 Measure the absorbance of the diluted sample at the λmax using the UV-Vis spectrophotometer.

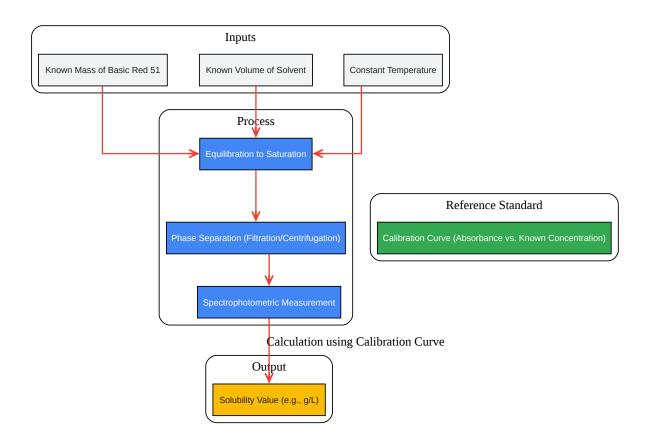
Step 4: Calculation of Solubility

- Use the absorbance of the diluted sample and the equation of the calibration curve to calculate the concentration of the diluted solution.
- Account for the dilution factor to determine the concentration of the original saturated solution. This concentration represents the solubility of **Basic Red 51** in the solvent at the specified temperature.

Logical Relationships in Solubility Determination

The determination of solubility relies on a series of logical steps and relationships between different experimental phases. The following diagram outlines this logical flow.





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Figure 2: Logical flow of solubility determination.

Conclusion

While **Basic Red 51** is generally considered soluble in water and polar organic solvents, there is a notable lack of precise, publicly available quantitative solubility data determined according to standardized methods. The single available quantitative value is associated with a molecular formula that is inconsistent with the majority of chemical literature for the specified CAS



number. For researchers and professionals requiring accurate solubility data, it is highly recommended to perform experimental determination using a robust and validated method, such as the one outlined in this guide. The provided protocol, based on the OECD 105 flask method and UV-Vis spectrophotometry, offers a reliable framework for generating such data.

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